

O4I4: Application Notes and Protocols for Cellular Reprogramming and Research

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Compound of Interest

Compound Name: **O4I4**

Cat. No.: **B12387347**

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Introduction

O4I4 is a small molecule inducer of endogenous Octamer-binding transcription factor 4 (OCT4), a key regulator of pluripotency. This compound has emerged as a valuable tool in regenerative medicine and developmental biology research. Notably, **O4I4** can replace the need for exogenous OCT4 in the generation of induced pluripotent stem cells (iPSCs), thereby simplifying reprogramming protocols and reducing the risks associated with viral transduction of transcription factors. This document provides detailed application notes and protocols for the use of **O4I4** in experimental settings, with a focus on its solubility, preparation, and application in cellular reprogramming.

Physicochemical and Solubility Data

Proper dissolution and storage of **O4I4** are critical for maintaining its biological activity. The following table summarizes its key properties and solubility.

Property	Value
Molecular Formula	<chem>C15H20N2S</chem>
Molecular Weight	260.4 g/mol
Appearance	Solid
Solubility	Soluble in DMSO and EtOH

Experimental Protocols

Preparation of O4I4 Stock Solution (10 mM)

This protocol describes the preparation of a 10 mM stock solution of **O4I4** in Dimethyl Sulfoxide (DMSO).

Materials:

- **O4I4** powder
- Anhydrous/molecular biology grade DMSO
- Sterile microcentrifuge tubes
- Vortex mixer
- Calibrated pipettes

Procedure:

- Calculate the required mass of **O4I4**: To prepare a 10 mM stock solution, use the following formula: $\text{Mass (mg)} = 10 \text{ mmol/L} * 260.4 \text{ g/mol} * \text{Volume (L)} * 1000 \text{ mg/g}$ For 1 mL (0.001 L) of 10 mM stock solution, the required mass is 2.604 mg.
- Dissolution:
 - Aseptically weigh the calculated amount of **O4I4** powder and transfer it to a sterile microcentrifuge tube.

- Add the appropriate volume of DMSO to the tube.
- Vortex the solution until the **O4I4** powder is completely dissolved. Gentle warming (37°C) may be applied to aid dissolution.
- Storage:
 - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).

Note: The final concentration of DMSO in the cell culture medium should be kept low (typically $\leq 0.1\%$) to minimize cytotoxicity.

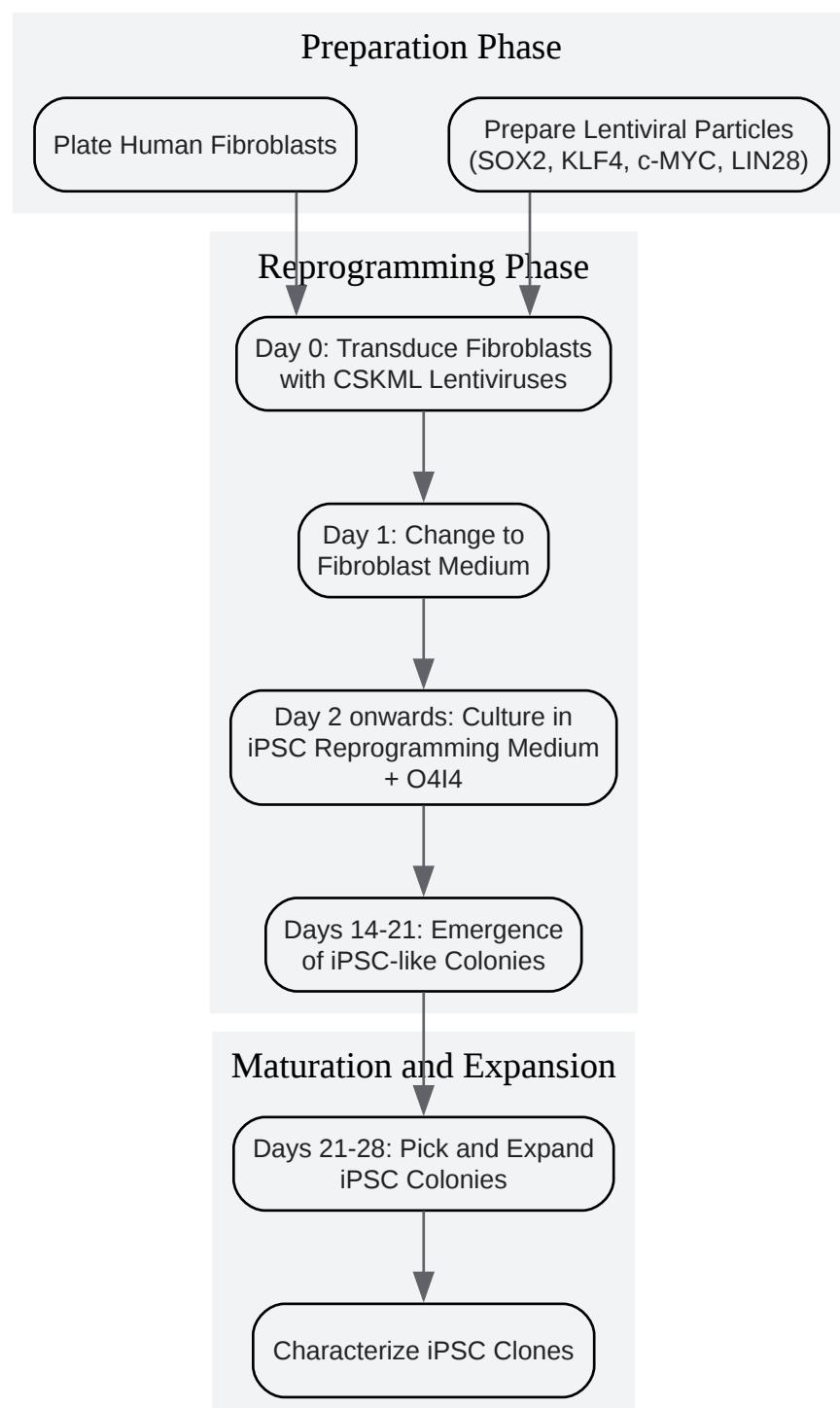
Protocol for Reprogramming Human Fibroblasts into iPSCs using O4I4 and a CSKML Cocktail

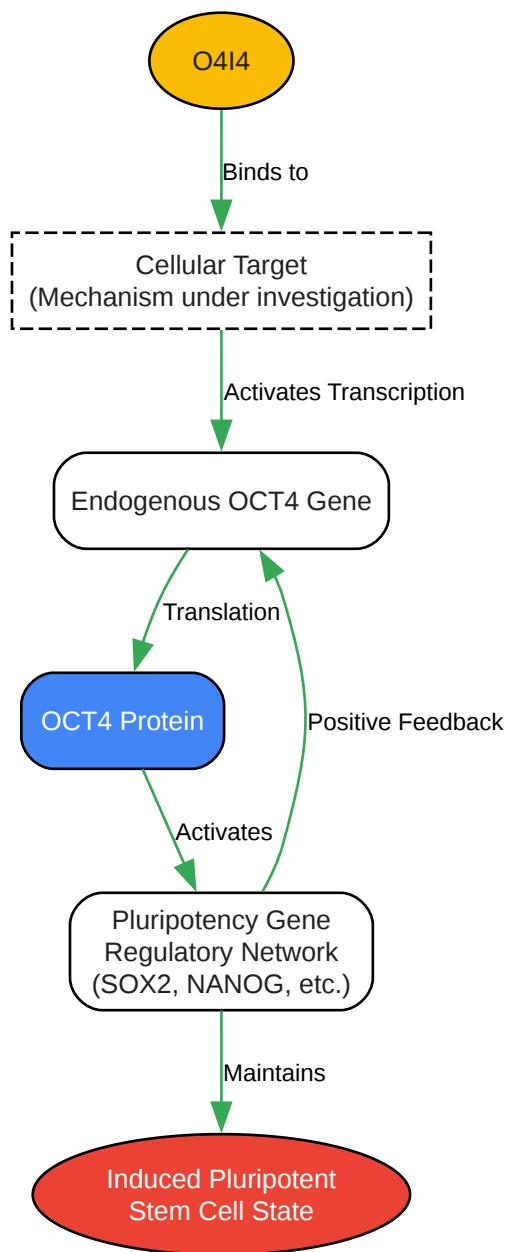
This protocol outlines the use of **O4I4** in combination with a cocktail of other reprogramming factors (SOX2, KLF4, c-MYC, and LIN28; referred to as CSKML) to generate iPSCs from human fibroblasts without the need for exogenous OCT4.[\[1\]](#)

Cell Culture Media:

- Fibroblast Medium: Dulbecco's Modified Eagle Medium (DMEM) supplemented with 10% Fetal Bovine Serum (FBS), 1x Non-Essential Amino Acids (NEAA), and 1x Penicillin-Streptomycin.
- iPSC Reprogramming Medium: KnockOut DMEM/F12 supplemented with 20% KnockOut Serum Replacement (KSR), 1x NEAA, 1x GlutaMAX, 0.1 mM β -mercaptoethanol, and basic Fibroblast Growth Factor (bFGF; 10 ng/mL).

Workflow:





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References

- 1. S-EPMC3491406 - The roles of the reprogramming factors Oct4, Sox2 and Klf4 in resetting the somatic cell epigenome during induced pluripotent stem cell generation. - OmicsDI [omicsdi.org]
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